Application Notes and Protocols: Reactive Dyes on Silk and Wool

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Reactive yellow 175
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This document provides detailed application notes and protocols for the application of reactive dyes to silk and wool fibers. The information is intended for a scientific audience and focuses on providing clear, reproducible methodologies and comparative data.

Introduction

Reactive dyes form covalent bonds with the functional groups of fibers, resulting in excellent wash fastness.[1][2] While originally developed for cellulosic fibers, they can be effectively applied to protein fibers like silk and wool under specific conditions.[3] For silk and wool, the primary reaction sites are the amino and hydroxyl groups of the amino acid residues.[4] The dyeing process for these protein fibers typically requires acidic conditions to promote dye uptake, in contrast to the alkaline conditions used for cotton.[2][5][6] However, alkaline after-treatments are often necessary to ensure the removal of unfixed dye and achieve optimal wet fastness.[7]

Comparative Data of Reactive Dyeing Parameters

The following tables summarize key quantitative data for the application of reactive dyes to silk and wool, compiled from various studies.

Table 1: Influence of pH on Dye Fixation and Color Strength

Fiber	Dye Type	pH Range	Observation	Source
Silk	Reactive Dyes	3 - 5	Dye uptake decreases as pH increases.[8]	[8]
Silk	Lanasol & Liyuansol	3	Highest dye uptake observed at this pH.[9]	[9]
Wool	α-Bromoacrylamido	3 - 7	Negligible effect of sodium sulphate on color strength.[10]	[10]
Wool	α-Bromoacrylamido	8 - 9	Minimum color strength observed.[10]	[10]

Table 2: Dye Fixation Percentages under Various Conditions

Fiber	Dye Type	Fixation Condition	Dye Fixation (%)	Source
Tussah Silk	SES	Alkaline (90°C, $NaHCO_3$)	70-85	[11]
Tussah Silk	SES	Neutral Boiling	82-92	[11]
Mulberry Silk	SES/MCT	Alkaline (60°C, Na_2CO_3)	69-72	[4]
Tussah Silk	SES/MCT	Alkaline (60°C, Na_2CO_3)	22-28	[4]
Wool	Lanasol	Acidic followed by Alkaline	~95 (96% exhaustion, ~1% removed in after-treatment)	[7]

Experimental Protocols

Protocol for Exhaust Dyeing of Wool with Procion MX Reactive Dyes

This protocol is adapted for a laboratory setting based on established methods for dyeing 500g of wool fiber.[12]

Materials:

- 500g scoured wool yarn or fiber

- Procion MX dye (1-10g for pale to dark shades, 25g for black)[12]

- Synthrapol (or other non-ionic detergent)

- White vinegar (or citric acid)

- Sodium sulfate (anhydrous)

- Deionized water

- Stainless steel or enamel dye pot

- Heating source (e.g., hot plate)

- Glass stirring rod

Procedure:

- Pre-wetting: In a container, prepare a wetting solution with 10 liters of warm water (40°C) and 2 ml of Synthrapol for every 500g of wool.[12] Submerge the wool and allow it to soak for a minimum of 30 minutes to ensure complete wetting.[12] Gently squeeze out excess water before proceeding.

- Dye Stock Preparation: In a separate beaker, create a paste of the required amount of Procion MX dye powder with a small amount of water (20-30°C).[12] Gradually add 250 ml of water while stirring to ensure the dye is fully dissolved.[12]

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- Dye Bath Preparation: In the dye pot, add 9 liters of water at 30°C.[12] Add the following components in order, stirring after each addition:

  - 2 ml Synthrapol[12]

  - 330 ml white vinegar[12]

  - 500 ml of a stock solution of Sodium Sulphate Anhydrous[12]

  - The prepared dye stock solution[12]

- Dyeing:

  - Introduce the pre-wetted, damp wool into the dye bath.[12]

  - Gradually increase the temperature of the dye bath to a simmer (just below boiling) over a period of 45 minutes.[12]

  - Maintain the simmer for 30-60 minutes (30 for pale shades, up to 60 for dark shades), stirring gently and intermittently to avoid felting.[12]

- Cooling and Rinsing:

  - Allow the dye bath to cool to room temperature with the wool still immersed.[12]

  - Once cool, remove the wool and rinse thoroughly with warm water until the water runs clear.[12]

- Drying: Dry the wool in a shaded, well-ventilated area.

Protocol for Dyeing Silk with "Hot Brand" Reactive Dyes

This protocol is based on a two-stage addition method to ensure even dyeing.[13]

Materials:

- Silk fabric (pre-washed)

- "Hot Brand" Reactive Dye (amount as per desired shade, denoted as X%)

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- Glauber's salt (sodium sulfate)

- Soda ash (sodium carbonate)

- Deionized water

- Laboratory dyeing machine or suitable vessel

- pH meter

Procedure:

- Dye Solution Preparation: Dissolve the required amount of reactive dye powder in boiling water in a separate beaker.[13]

- Dye Bath Setup:

  - Set the dye bath with the required volume of water to achieve a liquor-to-material ratio of 30:1.[13]

  - Add the prepared dye solution to the bath.

  - First Stage Addition: Add 20% Glauber's salt and 5% soda ash (both percentages based on the weight of the fabric).[13]

- Dyeing Process:

  - Introduce the silk material into the dye bath and agitate for 10 minutes.[13]

  - Second Stage Addition: Add another 20% Glauber's salt and 5% soda ash to the dye bath.[13]

  - Continue to agitate the material for an additional 20 minutes.[13]

  - Raise the temperature to 60°C and maintain for 45 minutes, ensuring the pH is around 9.[13]

- Washing and Finishing:

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- Remove the material from the dye bath and perform a cold wash.[13]

- Hydroextract to remove excess water.[13]

- Dry the silk fabric under shade.[13]

Experimental Workflows and Signaling Pathways

The following diagrams illustrate the logical flow of the experimental protocols.

```
┌─────────────────────────┐
│  Dye Bath Preparation   │
│     9L water, 30°C      │
└─────────────────────────┘
              │
              ▼
┌─────────────────────────┐
│     Add Auxiliaries     │
│      2ml Synthrapol     │
│       330ml Vinegar     │
│   500ml Na2SO4 solution │
└─────────────────────────┘

┌─────────────────────────┐
│   Dye Stock Preparation │
│   1-25g Procion MX Dye  │
│       + 250ml water     │
└─────────────────────────┘

┌─────────────────────────┐
│       Pre-wetting       │
│   500g Wool in 10L water│
│     + 2ml Synthrapol    │
│      40°C, 30 min       │
└─────────────────────────┘

┌─────────────────────────┐
│  Add Dye Stock to Bath  │
└─────────────────────────┘

┌─────────────────────────┐
│    Introduce Wet Wool   │
└─────────────────────────┘

┌─────────────────────────┐
│    Ramp Temperature     │
│   To simmer over 45 min │
└─────────────────────────┘

┌─────────────────────────┐
│     Hold at Simmer      │
│        30-60 min        │
└─────────────────────────┘

┌─────────────────────────┐
│    Cool to Room Temp    │
└─────────────────────────┘

┌─────────────────────────┐
│          Rinse          │
│   Warm water until clear│
└─────────────────────────┘

┌─────────────────────────┐
│           Dry           │
└─────────────────────────┘
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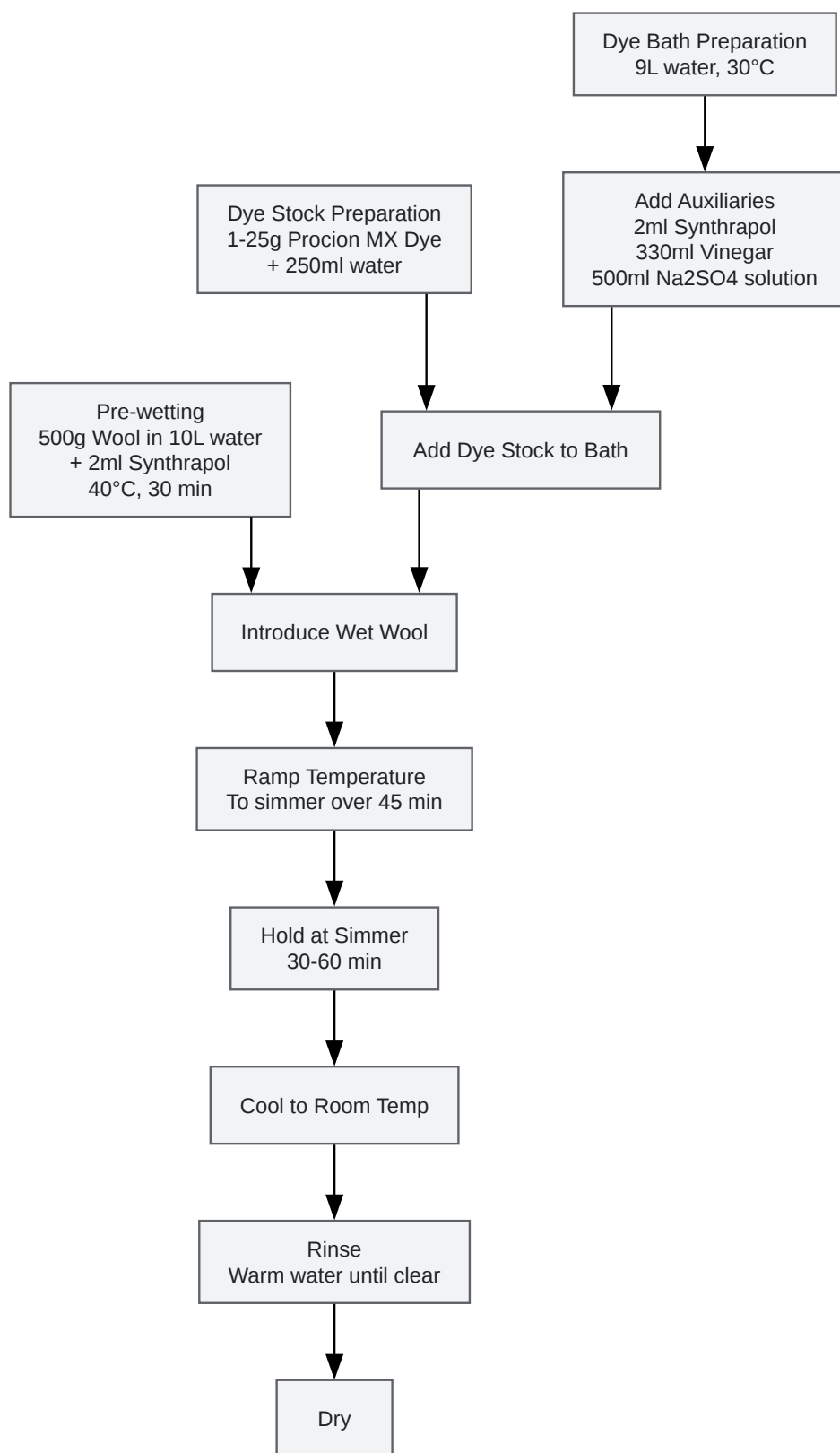
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Caption: Workflow for dyeing wool with Procion MX dyes.

```
┌─────────────────────────────┐        ┌─────────────────────────┐
│  Dye Solution Preparation   │        │     Dye Bath Setup      │
│ 'Hot Brand' Dye in boiling  │        │    M:L Ratio 1:30       │
│           water             │        │                         │
└──────────────┬──────────────┘        └───────────┬─────────────┘
               │                                   │
               └───────────┐           ┌───────────┘
                           ▼           ▼
                      ┌─────────────────────┐
                      │   Add Dye Solution  │
                      └──────────┬──────────┘
                                 ▼
                      ┌─────────────────────┐
                      │  1st Stage Addition  │
                      │  20% Glauber's Salt  │
                      │    5% Soda Ash       │
                      └──────────┬──────────┘
                                 ▼
                      ┌─────────────────────┐
                      │ Introduce Silk Material │
                      │   Agitate for 10 min  │
                      └──────────┬──────────┘
                                 ▼
                      ┌─────────────────────┐
                      │  2nd Stage Addition  │
                      │  20% Glauber's Salt  │
                      │    5% Soda Ash       │
                      └──────────┬──────────┘
                                 ▼
                      ┌─────────────────────┐
                      │   Agitate for 20 min │
                      └──────────┬──────────┘
                                 ▼
                      ┌─────────────────────┐
                      │  Raise Temp to 60°C  │
                      │ Hold for 45 min, pH ~9 │
                      └──────────┬──────────┘
                                 ▼
                      ┌─────────────────────┐
                      │      Cold Wash       │
                      └──────────┬──────────┘
                                 ▼
                      ┌─────────────────────┐
                      │     Hydroextract     │
                      └──────────┬──────────┘
                                 ▼
                      ┌─────────────────────┐
                      │   Dry Under Shade    │
                      └─────────────────────┘
```
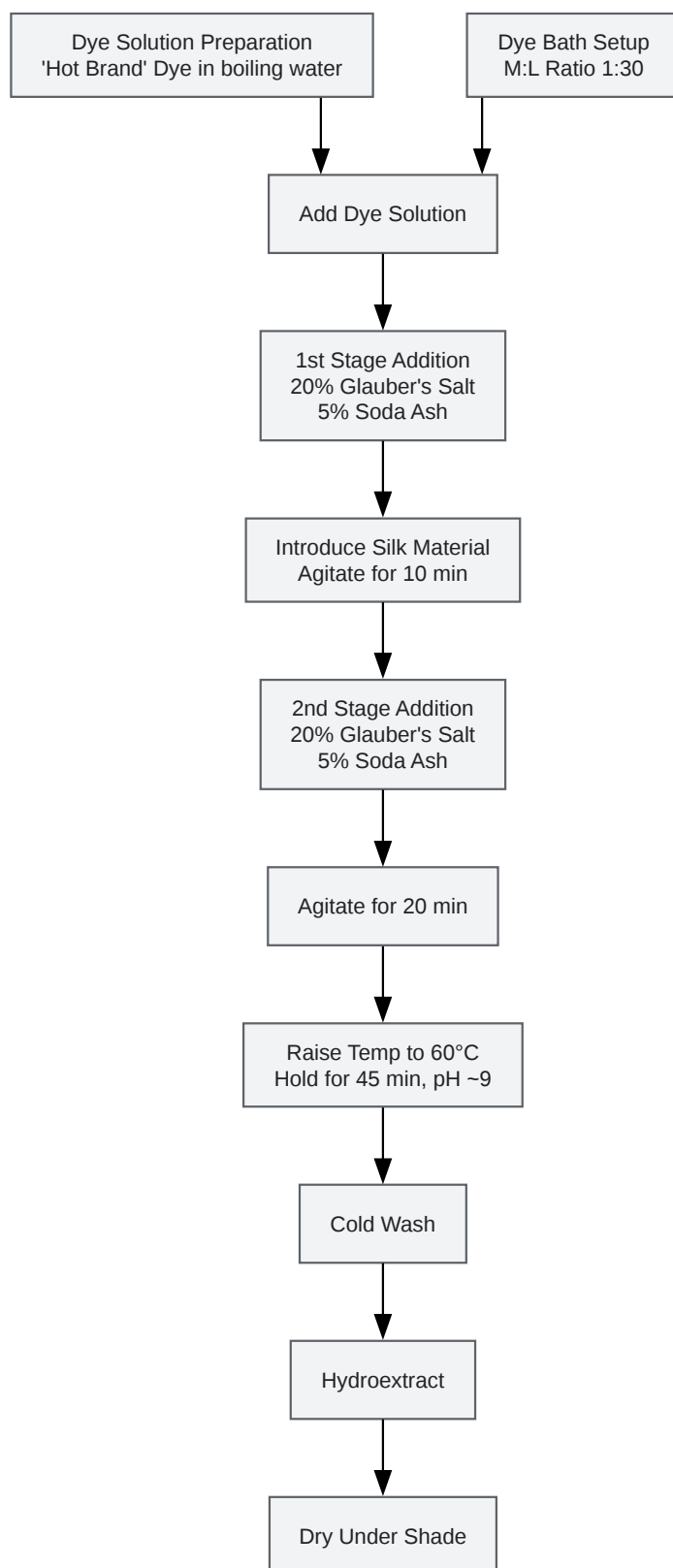
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Caption: Workflow for dyeing silk with 'Hot Brand' reactive dyes.
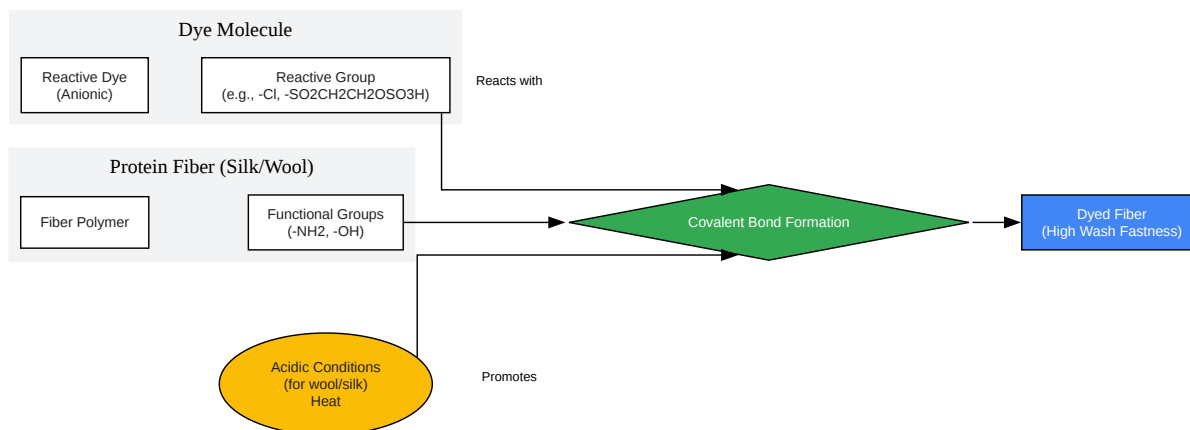
Caption: Simplified pathway of covalent bond formation.

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